A Technical Guide to 1-(4-Chlorophenyl)cyclobutanecarbonitrile: Properties, Synthesis, and Applications

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Compound of Interest

Compound Name:	*1-(4-Chlorophenyl)cyclobutanecarbonitrile*
CAS No.:	*28049-61-8*
Cat. No.:	*B019029*

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Introduction

1-(4-Chlorophenyl)cyclobutanecarbonitrile, identified by CAS Number 28049-61-8, is a specialized organic compound that serves as a critical building block in synthetic chemistry.[1][2][3] Its structure, featuring a cyclobutane ring substituted with a 4-chlorophenyl group and a nitrile moiety, makes it a valuable precursor in the development of pharmacologically active molecules.[4] This guide provides an in-depth analysis of its chemical and physical properties, a detailed synthesis protocol, and its primary applications, with a focus on its established role in drug development.

The principal significance of this compound lies in its function as a key intermediate in the synthesis of Sibutramine, a medication previously used for the management of obesity.[5][6] The cyclobutane motif is increasingly recognized in medicinal chemistry for its ability to impart favorable properties, such as conformational restriction and enhanced metabolic stability,

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making its derivatives subjects of continued interest in drug discovery.[7] This document serves as a comprehensive technical resource for researchers, chemists, and professionals in the pharmaceutical industry.

Physicochemical and Structural Properties

The precise characterization of **1-(4-Chlorophenyl)cyclobutanecarbonitrile** is fundamental for its application in reproducible and scalable synthetic processes. The compound is typically a colorless to pale yellow oil.[5][6][8] Its key properties and structural identifiers are summarized below.

Property	Value	Source(s)
Molecular Formula	$C_{11}H_{10}ClN$	[1][2][3]
Molecular Weight	191.66 g/mol	[1][2][3]
CAS Number	28049-61-8	[1][2][3]
Appearance	Colourless Oil	[5][8]
Density	1.137 g/mL at 25 °C	[5][8]
Boiling Point	295 °C	[5][8]
Flash Point	110 °C (230 °F) - closed cup	[8]
Refractive Index (n20/D)	1.548	[5][8]
SMILES	ClC1=CC=C(C=C1)C1(CCC1)C#N	[2]
InChI Key	XQONXPWVIZZJIL-UHFFFAOYSA-N	[2]

Synthesis and Mechanism

Reaction Principle

The synthesis of **1-(4-chlorophenyl)cyclobutanecarbonitrile** is achieved through a tandem alkylation reaction. The process begins with the deprotonation of 4-chlorobenzyl cyanide at the benzylic position using a strong base, such as sodium hydride (NaH), in an aprotic polar

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solvent like dimethyl sulfoxide (DMSO). This generates a resonance-stabilized carbanion. This nucleophilic carbanion then undergoes a double alkylation with 1,3-dibromopropane. The first substitution displaces one bromide ion, and a subsequent intramolecular cyclization displaces the second, forming the stable four-membered cyclobutane ring.

Experimental Protocol

The following protocol describes a validated method for the synthesis of **1-(4-chlorophenyl)cyclobutanecarbonitrile** with a reported yield of 43%.[9]

Materials:

- 4-Chlorobenzyl cyanide (10 g)
- Sodium hydride (4.4 g)
- 1,3-Dibromopropane (27 g)
- Dry Dimethyl sulfoxide (DMSO) (70 ml total)
- Dichloromethane
- Diethyl ether
- Anhydrous sodium sulphate
- Ice water

Procedure:

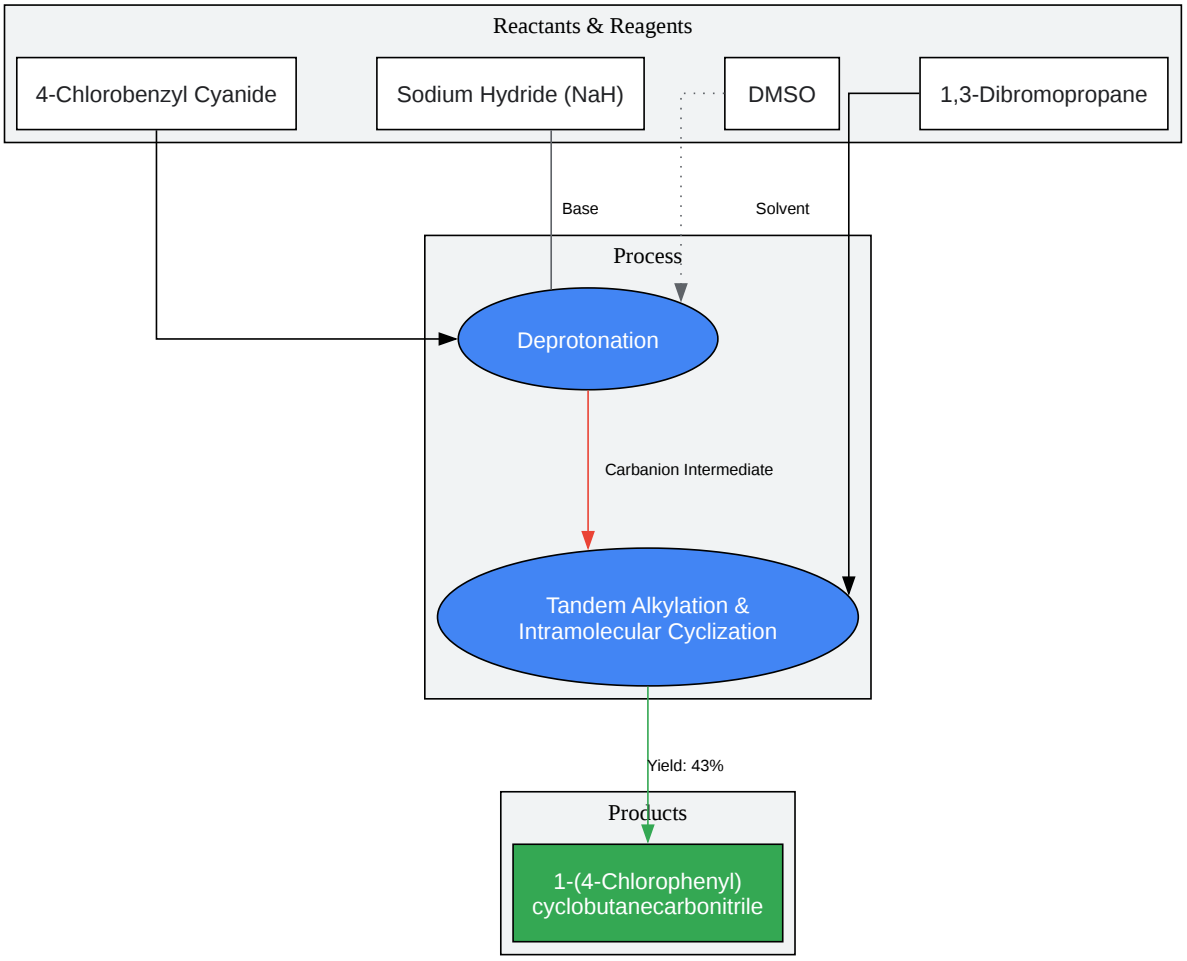
- Add 4-Chlorobenzyl cyanide (10 g) dissolved in dry DMSO (20 ml) to a stirred suspension of sodium hydride (4.4 g) in DMSO at 25°C under an argon atmosphere over 5 minutes.[9]
- Stir the resulting mixture for 30 minutes to ensure complete formation of the carbanion.[9]
- Add a solution of 1,3-dibromopropane (27 g) in dry DMSO (50 ml) over 30 minutes. Critically, maintain the reaction temperature between 25-30°C during this addition.[9]

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- After the addition is complete, continue stirring for an additional 40 minutes at the same temperature.[9]
- Quench the reaction by pouring the mixture into ice water (500 ml).[9]
- Extract the aqueous mixture with dichloromethane (3 x 75 ml).[9]
- Evaporate the combined organic extracts to obtain a residue.[9]
- Extract the residue with diethyl ether (4 x 50 ml).[9]
- Wash the combined ether extracts with water, dry over anhydrous sodium sulphate, and evaporate the solvent to yield a crude oil (10.8 g).[9]
- Purify the crude product by distillation (bp 90°C / 10^{-6} Torr) to yield the final product (5.4 g, 43% yield).[9]

Synthesis Workflow Diagram

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- To cite this document: BenchChem. [A Technical Guide to 1-(4-Chlorophenyl)cyclobutanecarbonitrile: Properties, Synthesis, and Applications]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b019029/docs#a-technical-guide-to-1-4-chlorophenyl-cyclobutanecarbonitrile-properties-synthesis-and-applications]

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